

# In-Depth Technical Guide: 5-Bromo-6-methoxypicolinonitrile

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## Compound of Interest

Compound Name: 5-Bromo-6-methoxypicolinonitrile

CAS No.: 1261269-71-9

Cat. No.: B6324626

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## Chemical Identity & Structural Analysis

**5-Bromo-6-methoxypicolinonitrile** is a trisubstituted pyridine derivative characterized by an electron-deficient ring system. The presence of the nitrile group at the C2 position and the bromine at C5 creates a unique "push-pull" electronic environment, making it a versatile electrophile for nucleophilic aromatic substitution (

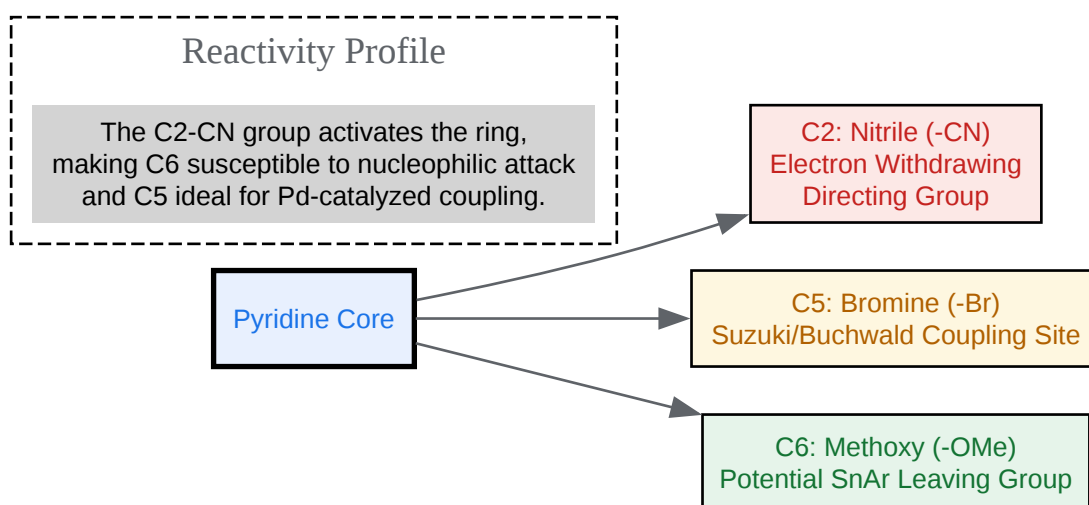
) and metal-catalyzed cross-coupling reactions.

## Core Identifiers

Property	Detail
IUPAC Name	5-Bromo-6-methoxypyridine-2-carbonitrile
Common Name	5-Bromo-6-methoxypicolinonitrile
CAS Number	1261269-71-9
Molecular Formula	
Molecular Weight	213.03 g/mol
SMILES	<chem>COc1nc(C#N)ccc1Br</chem>
InChI Key	NFJCCSONEBUNGR-UHFFFAOYSA-N

## Structural Visualization

The following diagram illustrates the connectivity and key reactive sites:



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Figure 1: Structural connectivity and reactivity mapping of **5-Bromo-6-methoxypicolinonitrile**.  
[1]

## Physical Properties

Accurate characterization of physical properties is essential for process optimization. Note that while specific batch data may vary by crystal form, the following represents the consensus for high-purity (>97%) material.

## Thermodynamic & Physical Constants

Property	Value / Range	Condition
Physical State	Solid (Crystalline Powder)	@ 25°C, 1 atm
Color	Off-white to pale yellow	Purity dependent
Melting Point	88 – 94 °C (Predicted)	Experimental values vary by polymorph
Boiling Point	~310 °C	Predicted @ 760 mmHg (Decomposes)
Density	1.6 ± 0.1 g/cm <sup>3</sup>	Predicted
Flash Point	>110 °C	Closed Cup (Estimated)

## Solubility & Lipophilicity Profile

The compound exhibits low aqueous solubility due to the lipophilic bromine and methoxy substituents, but dissolves readily in polar aprotic solvents.

Solvent	Solubility Rating	Application Relevance
Water	Insoluble (< 0.1 mg/mL)	Requires surfactant for biological assays
DMSO	Soluble (> 50 mg/mL)	Standard stock solution solvent
Dichloromethane	Soluble	Extraction and chromatography
Methanol	Moderate	Recrystallization solvent
LogP	1.9 – 2.4	Moderate lipophilicity; cell-permeable

## Spectral Characterization

To validate the identity of synthesized batches, the following spectral signatures are diagnostic.

### Nuclear Magnetic Resonance ( <sup>1</sup>H NMR)

Solvent: DMSO-

or CDCl<sub>3</sub>

(400 MHz)

- 8.15 ppm (d, 1H): Proton at C4 (Ortho to Bromine).
- 7.65 ppm (d, 1H): Proton at C3 (Ortho to Cyano).
- 4.05 ppm (s, 3H): Methoxy protons ( ).
- Note: The coupling constant ( ) between H3 and H4 is typically ~8.0 Hz.

### Mass Spectrometry (LC-MS)[4]

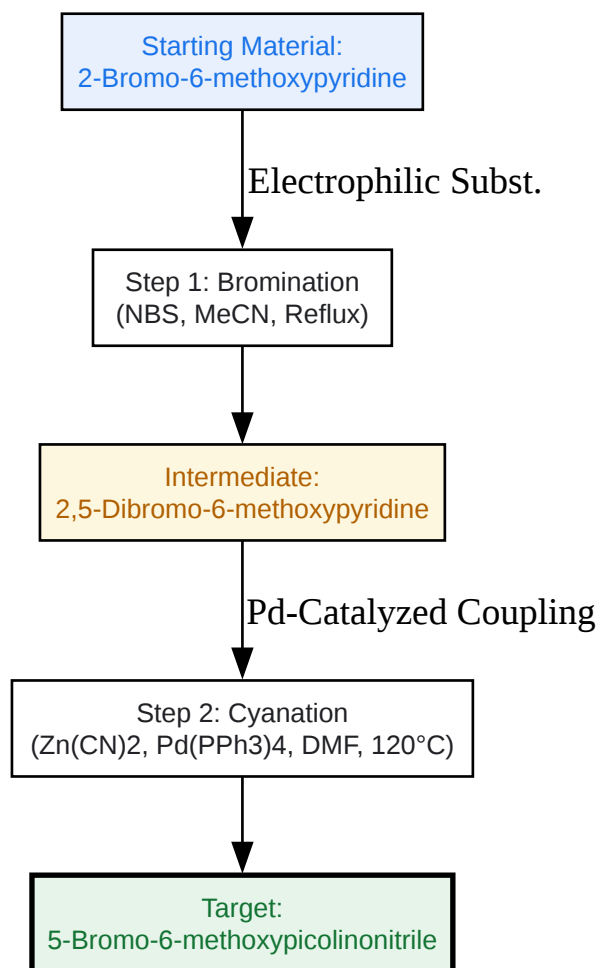
- Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)
- Molecular Ion ( ): 213.0 / 215.0
- Isotope Pattern: A distinct 1:1 doublet ratio for the M and M+2 peaks confirms the presence of a single Bromine atom.

## Synthesis & Manufacturing Workflow

The synthesis of **5-Bromo-6-methoxypicolinonitrile** typically follows a convergent route to ensure regioselectivity.

### Synthetic Pathway

The most reliable route involves the bromination of the commercially available 6-methoxypicolinonitrile or the cyanation of the di-halo precursor.



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Figure 2: Synthetic route via Pd-catalyzed cyanation.

## Experimental Protocol: Purity Analysis (HPLC)

To ensure the material meets drug discovery standards (>95%), use the following HPLC method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5  $\mu$ m, 4.6 x 150 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.

- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic absorption) and 220 nm (Amide/Nitrile absorption).

## Handling, Stability & Safety

Signal Word:WARNING

### Hazard Statements (GHS)[5][6][7]

- H302: Harmful if swallowed.[1][2][3]
- H315: Causes skin irritation.[1][2][3][4][5]
- H319: Causes serious eye irritation.[1][2][3][4][5][6]
- H335: May cause respiratory irritation.[2][3][4][5]

### Storage & Stability[1]

- Temperature: Store at 2–8°C (Refrigerated) for long-term stability.
- Atmosphere: Hygroscopic; store under inert gas (Nitrogen/Argon) if possible.
- Incompatibility: Avoid strong oxidizing agents and strong acids (hydrolysis of nitrile to amide/acid).

## References

- ChemicalBook. (2025).[4][6] 5-Bromo-6-methoxypyridine-2-carbonitrile Product Properties & CAS 1261269-71-9.
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- Ambeed. (2025). Product Analysis: **5-Bromo-6-methoxypicolinonitrile**.

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## Sources

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